

In-Depth Technical Guide: 3,3-Diphenyl-3H-benzo[f]chromene

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Compound of Interest

Compound Name: 3,3-Diphenyl-3H-benzo[f]chromene

Cat. No.: B1351415

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CAS Number: 4222-20-2

This technical guide provides a comprehensive overview of **3,3-Diphenyl-3H-benzo[f]chromene**, a photochromic dye with significant applications in materials science. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its properties, synthesis, and photochromic behavior.

Chemical and Physical Properties

3,3-Diphenyl-3H-benzo[f]chromene, also known as 3,3-Diphenyl-3H-naphtho[2,1-b]pyran, is a colorless solid organic compound.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	4222-20-2	[1]
Molecular Formula	C ₂₅ H ₁₈ O	[2]
Molar Mass	334.41 g/mol	[2]
Appearance	Colorless solid	[1]
Melting Point	160 °C	[2]
Boiling Point	511.1 ± 50.0 °C (Predicted)	[2]
Density	1.187 ± 0.06 g/cm ³ (Predicted)	[2]
Flash Point	265.1 °C	[2]
Refractive Index	1.679	[2]
Vapor Pressure	4.67E-10 mmHg at 25°C	[2]

Spectral Data

The structural elucidation of **3,3-Diphenyl-3H-benzo[f]chromene** is supported by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹³C NMR: The carbon spectrum provides evidence for the 25 carbon atoms in the molecule.
[\[3\]](#)[\[4\]](#)
- ¹H NMR: The proton NMR spectrum is crucial for confirming the arrangement of aromatic and pyran ring protons.

Note: While specific peak assignments were not available in the searched literature, representative spectra can be found through chemical databases.

Infrared (IR) Spectroscopy

The IR spectrum of **3,3-Diphenyl-3H-benzo[f]chromene** displays characteristic absorption bands corresponding to its functional groups. Key absorptions include those for C-H stretching

of the aromatic rings and the C-O-C stretching of the pyran ring.[5]

Experimental Protocols

Synthesis

A common and efficient method for the synthesis of **3,3-Diphenyl-3H-benzo[f]chromene** involves the acid-catalyzed condensation of a substituted naphthol with a 1,1-diarylprop-2-yn-1-ol (an alkynol).[6]

General Procedure:

- Reactant Preparation: 2-Naphthol and 1,1-diphenyl-prop-2-yn-1-ol are used as the primary starting materials.[2]
- Condensation Reaction: The reactants are heated in a suitable solvent, such as toluene, in the presence of an acid catalyst like p-toluenesulfonic acid (TsOH).[2]
- Reaction Monitoring: The progress of the reaction is monitored using techniques like thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, the reaction mixture is worked up to remove the catalyst and any unreacted starting materials. The crude product is then purified, typically by recrystallization or column chromatography, to yield the pure **3,3-Diphenyl-3H-benzo[f]chromene**.[7]

A detailed, step-by-step experimental protocol with specific reagent quantities and reaction conditions was not explicitly available in the searched literature for this specific compound.

Photochromism: Mechanism and Properties

3,3-Diphenyl-3H-benzo[f]chromene is a well-known photochromic compound, meaning it reversibly changes color upon exposure to light.[1] This property is central to its application in ophthalmic lenses and other light-sensitive materials.[1]

Mechanism of Photochromism

The photochromic behavior of **3,3-Diphenyl-3H-benzo[f]chromene** is based on a reversible 6π electrocyclic ring-opening reaction of the pyran ring upon irradiation with ultraviolet (UV) light.^{[7][8]} This process leads to the formation of colored, open-ring isomers known as photomerocyanines.^[1] These merocyanine isomers, which can exist as transoid-cis (TC) and transoid-trans (TT) forms, are responsible for the observed color change, typically to yellow or red.^[8] In the absence of UV light, the molecule thermally reverts to its colorless, closed-ring form.

Caption: Photochromic mechanism of **3,3-Diphenyl-3H-benzo[f]chromene**.

Biological Activity

While the broader class of benzochromene and naphthopyran derivatives has been investigated for various biological activities, including anticancer and antimicrobial properties, no specific studies on the biological activity or associated signaling pathways of **3,3-Diphenyl-3H-benzo[f]chromene** were identified in the reviewed literature. Therefore, a signaling pathway diagram for this specific compound cannot be provided at this time. Research in this area for this particular molecule is lacking.

Safety and Handling

Based on available safety data, **3,3-Diphenyl-3H-benzo[f]chromene** should be handled with care. It is advised to wear suitable protective clothing, gloves, and eye/face protection.^[2] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[2]

Conclusion

3,3-Diphenyl-3H-benzo[f]chromene is a significant photochromic compound with well-established properties and a clear mechanism of action for its color-changing behavior. Its synthesis is achievable through established organic chemistry methods. While its primary application lies in materials science, particularly for photochromic lenses, the biological activities of this specific molecule remain an unexplored area of research. Further investigation into its potential pharmacological effects could open new avenues for its application.

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